

Application of Sodium Thiocarbonate for Heavy Metal Removal from Wastewater

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Compound of Interest

Compound Name: Sodium thiocarbonate

Cat. No.: B8280282

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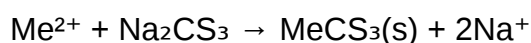
Application Notes

Introduction

Sodium thiocarbonate, particularly in the form of sodium trithiocarbonate (Na_2CS_3), is a highly effective precipitating agent for the removal of heavy metals from industrial wastewater.[1][2][3][4][5] This method presents a robust alternative to conventional hydroxide precipitation, especially for wastewaters containing complexing agents that can inhibit the removal of metals as hydroxides.[5][6] The formation of highly insoluble metal thiocarbonate precipitates allows for the achievement of very low effluent metal concentrations.[2][7][8]

Mechanism of Action

The primary mechanism for heavy metal removal by **sodium thiocarbonate** is precipitation. When introduced into wastewater, **sodium thiocarbonate** dissociates, and the trithiocarbonate anion (CS_3^{2-}) reacts with dissolved divalent heavy metal cations (Me^{2+}) to form insoluble metal trithiocarbonate (MeCS_3) complexes.[5] This reaction effectively removes a variety of heavy metals, including copper (Cu), cadmium (Cd), zinc (Zn), nickel (Ni), and tin (Sn), from the aqueous phase.[1][2][5] The general precipitation reaction can be represented as:



The efficiency of this process is influenced by several key parameters, including pH, the dosage of **sodium thiocarbonate**, and the reaction time.[1][9]

Advantages of **Sodium Thiocarbonate** Precipitation

Compared to conventional hydroxide precipitation methods using reagents like sodium hydroxide (NaOH) or lime (Ca(OH)₂), **sodium thiocarbonate** offers several advantages:

- **Higher Removal Efficiency:** Achieves significantly lower residual metal concentrations, even in the presence of chelating agents.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- **Effectiveness over a Wide pH Range:** While optimal performance is often observed in the pH range of 9.0-9.7, it can effectively precipitate metals across a broader pH spectrum compared to hydroxides.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- **Formation of Dense Precipitates:** The resulting metal thiocarbonate sludge is typically denser and more easily dewatered than metal hydroxide sludge.
- **Reduced Sludge Volume:** Can lead to a smaller volume of hazardous sludge for disposal.[\[10\]](#)

Quantitative Data

The following tables summarize the quantitative data on the efficiency of **sodium thiocarbonate** for the removal of various heavy metals from industrial wastewater.

Table 1: Heavy Metal Removal Efficiency using Sodium Trithiocarbonate

Heavy Metal	Initial Concentration (mg/L)	Final Concentration (mg/L)	Removal Efficiency (%)	Optimal pH	Na ₂ CS ₃ Dose (mg/L)	Reaction Time (min)	Source
Copper (Cu)	70.80	0.09	>99.8	9.0 - 9.5	Stoichiometric	30	[2] [10]
Cadmium (Cd)	Not Specified	Not Specified	97.78	9.7	533	23	[1] [4]
Zinc (Zn)	Not Specified	Not Specified	99.78	9.7	533	23	[1] [4]
Nickel (Ni)	1.10	0.009	>99	9.0 - 9.5	Stoichiometric	30	[2] [10]
Tin (Sn)	3.36	<0.005	>99.8	9.0 - 9.5	Stoichiometric	30	[2] [10]

Table 2: Comparison of Sodium Trithiocarbonate with Conventional Precipitants

Precipitant	Target Metals	Removal Efficiency (%)	pH	Reaction Time (min)	Source
Na ₂ CS ₃	Cu, Cd, Zn	99.69 (sum of metals)	9.7	23	[1] [4]
NaOH	Cu, Cd, Zn	90.84 (sum of metals)	11	23	[1] [4]
Ca(OH) ₂	Cu, Cd, Zn	93.97 (sum of metals)	11	23	[1] [4]
CaO	Cu, Cd, Zn	93.71 (sum of metals)	11	23	[1] [4]

Experimental Protocols

1. Synthesis of Sodium Trithiocarbonate (Na_2CS_3) Solution

This protocol is based on the direct synthesis from sodium sulfide (Na_2S) and carbon disulfide (CS_2).[\[1\]](#)[\[5\]](#)[\[11\]](#)

- Reagents and Materials:
 - Sodium sulfide (Na_2S)
 - Carbon disulfide (CS_2)
 - Deionized water
 - Reaction vessel with a stirrer
 - Fume hood
- Procedure:
 - Prepare an aqueous solution of sodium sulfide.
 - In a well-ventilated fume hood, slowly add carbon disulfide to the sodium sulfide solution while stirring continuously. An excess of CS_2 is often used to ensure complete reaction.[\[1\]](#)
 - Continue stirring the mixture at a controlled temperature (e.g., 38°C) for a specified duration (e.g., 60 minutes) to allow the reaction to proceed to completion.[\[12\]](#)
 - After the reaction, allow the phases to separate. The resulting product is a clear, dark red, and alkaline solution of Na_2CS_3 .[\[6\]](#)
 - The concentration of the synthesized Na_2CS_3 solution can be determined by methods such as titration to quantify the total reducing substances.[\[1\]](#)

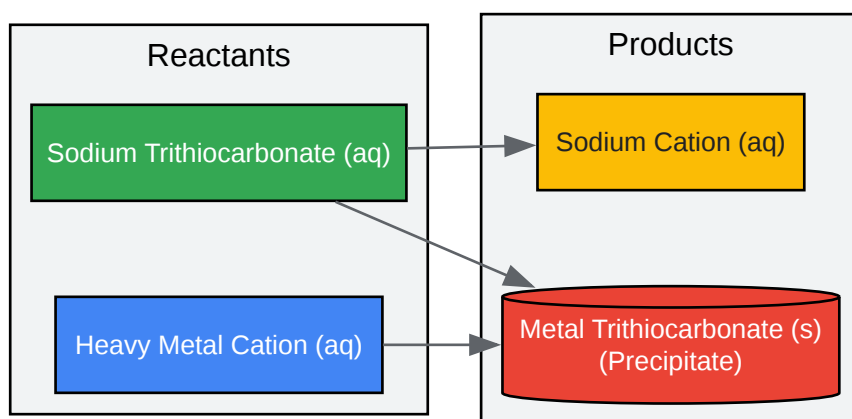
2. Protocol for Heavy Metal Removal from Wastewater

This protocol outlines the general steps for precipitating heavy metals from industrial wastewater using the synthesized sodium trithiocarbonate solution.

- Reagents and Materials:
 - Wastewater containing heavy metals
 - Sodium trithiocarbonate (Na_2CS_3) solution (e.g., 40.8%)[1]
 - Acid (e.g., H_2SO_4) and Base (e.g., NaOH) for pH adjustment
 - Flocculant solution (e.g., 0.05% Praestol 2500 or Furoflock CW277)[10]
 - Coagulant (e.g., FeCl_3)
 - Jar testing apparatus
 - pH meter
 - Filtration apparatus
 - Analytical instrument for metal analysis (e.g., AAS or ICP-OES)
- Procedure:
 - Wastewater Characterization: Analyze the raw wastewater to determine the initial concentrations of the target heavy metals and other relevant parameters such as pH and the presence of complexing agents.[1][10]
 - pH Adjustment: Adjust the pH of the wastewater to the optimal range for precipitation (e.g., 9.0-9.7) using an acid or base.[1][2]
 - Coagulant Addition (Optional): Add a coagulant such as ferric chloride (FeCl_3) and stir.[10]
 - **Sodium Thiocarbonate** Dosing: Add the calculated stoichiometric or optimized dose of the Na_2CS_3 solution to the wastewater while stirring.[2][10]
 - Precipitation and Flocculation:
 - Continue stirring for the determined optimal reaction time (e.g., 23 minutes) to allow for the formation of metal thiocarbonate precipitates.[1]

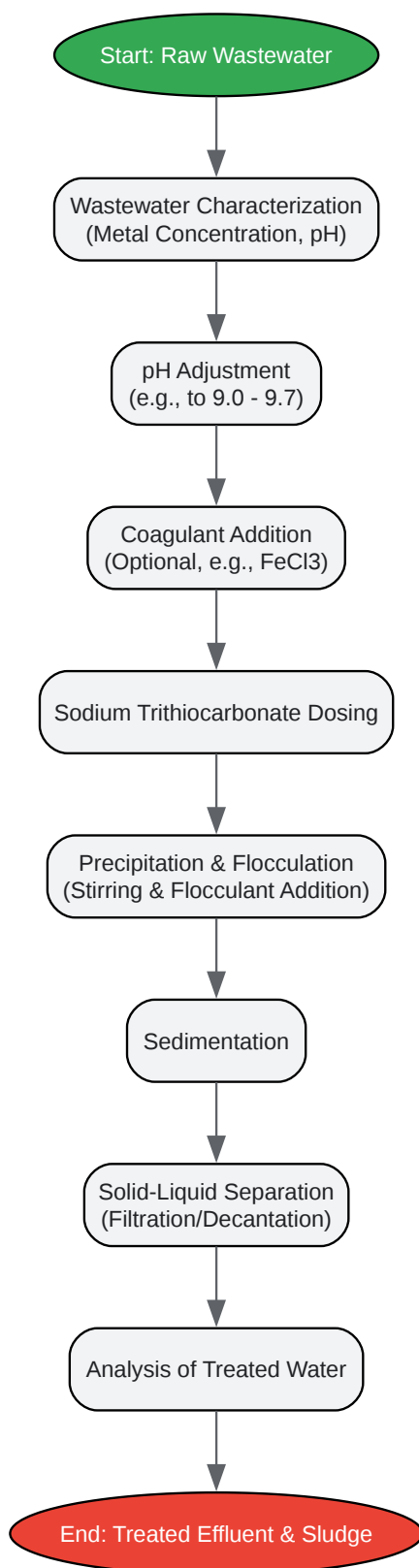
- Add a flocculant solution and stir slowly to promote the agglomeration of the precipitate into larger flocs.[10]
- Sedimentation: Stop stirring and allow the precipitate to settle for a defined period (e.g., 30-60 minutes).[10]
- Solid-Liquid Separation: Separate the treated water from the sludge by filtration or decantation.
- Analysis: Analyze the final concentration of heavy metals in the treated water to determine the removal efficiency.

Visualizations



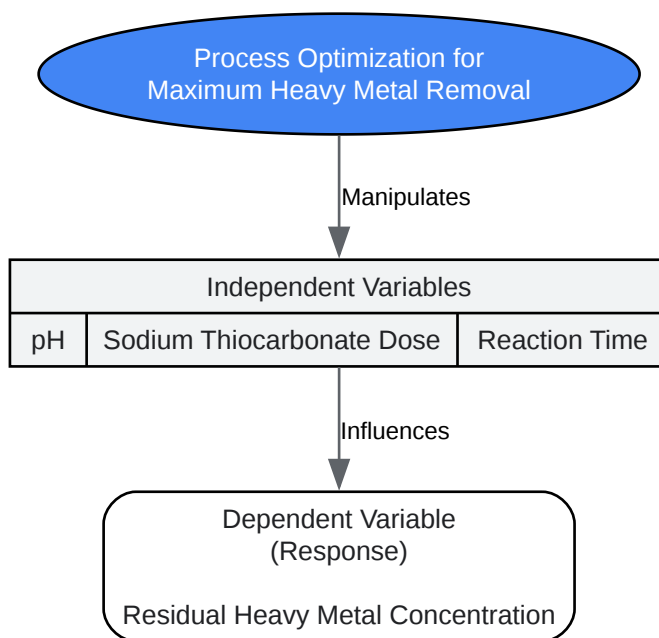
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Caption: Chemical Precipitation of Heavy Metals.



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Caption: Experimental Workflow for Heavy Metal Removal.



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Caption: Logical Relationship in Process Optimization.

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